

synthesis of ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate

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Compound of Interest

Compound Name: **ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate**

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An In-Depth Technical Guide to the Synthesis of **Ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

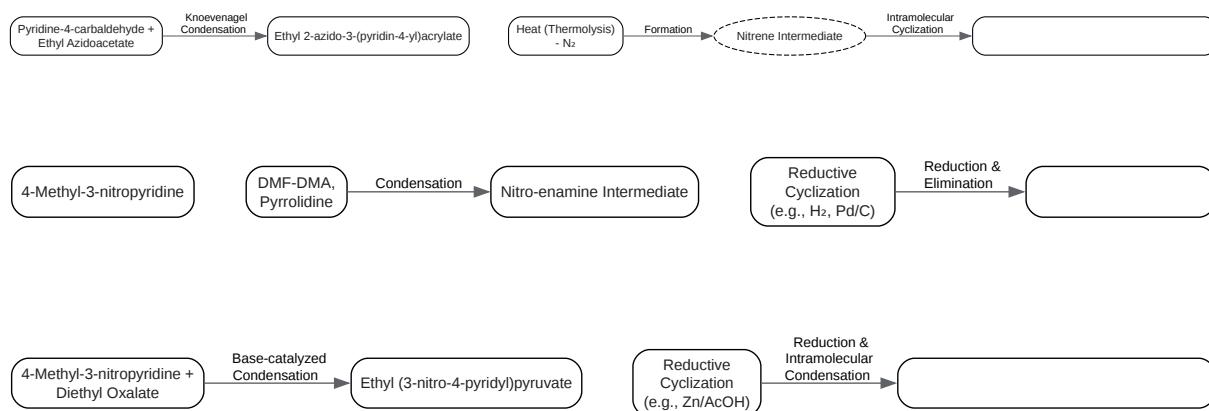
Ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate, a key heterocyclic scaffold also known as 6-azaindole-2-carboxylate, is a building block of paramount importance in modern medicinal chemistry. Its derivatives have been identified as potent glycogen phosphorylase inhibitors, showing potential for the treatment of diabetes, hyperlipidemia, and cardiovascular diseases[1]. This guide provides a comprehensive overview of the principal synthetic strategies for constructing this valuable molecule. We will delve into the mechanistic underpinnings, practical execution, and comparative analysis of established methodologies, including the Hemetsberger-Knittel, Leimgruber-Batcho, and Reissert syntheses. This document is designed to serve as a practical, in-depth resource for researchers engaged in the synthesis of novel therapeutics, offering both theoretical grounding and field-proven experimental protocols.

Introduction: The Significance of the 6-Azaindole Core

The indole nucleus is a privileged scaffold in drug discovery, forming the core of numerous natural products and pharmaceutical agents[2]. The strategic replacement of a carbon atom in the benzene ring with a nitrogen atom gives rise to azaindoles, a modification that can profoundly and beneficially impact a molecule's physicochemical and pharmacological properties. This bioisosteric substitution can enhance aqueous solubility, introduce new hydrogen bonding capabilities, and modulate metabolic stability, making azaindoles highly sought-after in drug design[3].

Ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate (Figure 1) is a versatile intermediate that provides a robust entry point for the synthesis of a diverse library of 6-azaindole derivatives. The ester functionality at the 2-position is readily modified, allowing for the introduction of various pharmacophores.

Figure 1: Structure of **Ethyl 1H-pyrrolo[3,2-c]pyridine-2-carboxylate**



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